

Application Notes and Protocols: Direct Red 212 Staining for Fibers

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Compound of Interest

Compound Name: Direct red 212

Cat. No.: B1172209

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Introduction

Direct Red 212, identified by CAS number 12222-45-6, is a direct dye used for staining cellulosic fibers such as cotton.[1][2][3] Direct dyes are water-soluble anionic compounds that can be applied directly to substrates from an aqueous solution.[4] The staining process relies on the dye's affinity for the fiber, which is typically enhanced by the addition of electrolytes and heat. This document provides a generalized protocol for the application of a direct red dye, which can be adapted for **Direct Red 212**, to cellulosic fibers. It is important to note that optimization of the following parameters is recommended to achieve desired staining results with **Direct Red 212**.

Data Presentation: General Parameters for Direct Dyeing of Cellulosic Fibers

Parameter	Range	Remarks
Dye Concentration	0.5 - 4.0% (on weight of fiber)	Varies based on the desired shade intensity (light to dark).
Salt Concentration (NaCl or Na ₂ SO ₄)	5 - 20% (on weight of fiber)	Added incrementally to aid in dye exhaustion. Higher concentrations are used for darker shades.[5]
Material-to-Liquor Ratio (M:L)	1:10 to 1:20	Ensures even dye distribution and prevents fabric creasing.
Staining Temperature	40°C to boiling (approx. 100°C)	The temperature is gradually raised to boiling and maintained for optimal dye fixation.[5]
Staining Time	45 - 60 minutes at boiling temperature	Sufficient time is required for the dye to penetrate and bind to the fibers.[5]
pH	Neutral to slightly alkaline	Direct dyes are typically applied in a neutral or slightly alkaline dye bath.

Experimental Protocol: Generalized Staining of Cellulosic Fibers

This protocol outlines a standard laboratory procedure for staining cotton fibers with a direct red dye.

Materials:

- **Direct Red 212** dye powder
- Scoured and bleached 100% cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na₂SO₄)

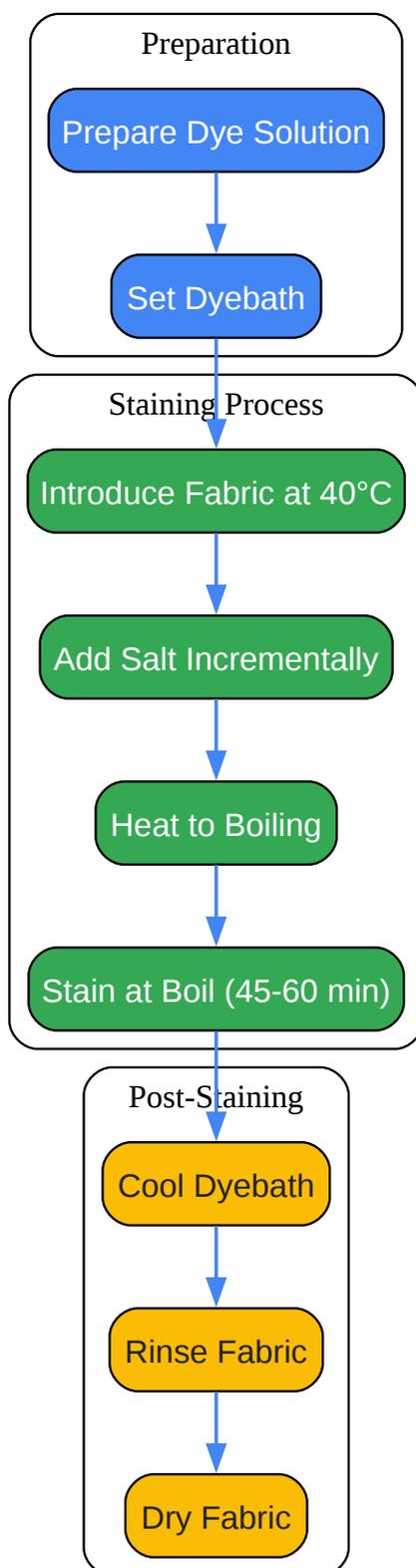
- Soda ash (Na_2CO_3) (optional, for pH adjustment)
- Distilled or deionized water
- Laboratory-scale dyeing machine or a beaker with a heating and stirring apparatus
- Standard laboratory glassware (beakers, graduated cylinders)
- Stirring rods
- Analytical balance

Procedure:

- Preparation of the Dye Solution:
 - Accurately weigh the desired amount of **Direct Red 212** dye powder based on the weight of the fabric to be stained.
 - Create a smooth paste of the dye powder with a small amount of cold water.
 - Gradually add boiling water to the paste while stirring continuously to ensure the complete dissolution of the dye.
- Setting the Dyebath:
 - Prepare a dyebath with the required volume of distilled or deionized water to achieve the desired material-to-liquor ratio (e.g., 1:20).
 - Add the prepared dye stock solution to the dyebath and stir thoroughly to ensure a homogenous mixture.
 - If necessary, adjust the pH of the dyebath to a neutral or slightly alkaline range using a dilute solution of soda ash.
- Staining Process:

- Introduce the pre-wetted cotton fabric into the dyebath at an initial temperature of approximately 40°C.[5]
- Allow the fabric to agitate in the dyebath for 10-15 minutes to ensure even wetting.
- Gradually add the required amount of sodium chloride or Glauber's salt to the dyebath in two to three portions at 10-15 minute intervals. This helps in the gradual exhaustion of the dye onto the fiber.
- Slowly raise the temperature of the dyebath to boiling (approximately 95-100°C) over a period of 30-45 minutes.[5]
- Continue the staining process at boiling temperature for 45-60 minutes, ensuring continuous and gentle agitation of the fabric.[5]
- Rinsing and Drying:
 - After the staining is complete, allow the dyebath to cool down to about 70°C.
 - Remove the stained fabric from the dyebath and rinse it thoroughly with hot water, followed by cold water, until the rinse water runs clear. This step removes any unfixed dye from the fiber surface.
 - Squeeze the excess water from the fabric and allow it to air dry or dry in an oven at a low temperature.

Mandatory Visualization



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Caption: Experimental workflow for **Direct Red 212** fiber staining.

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